

Alternative Information and Related Topics

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Compound Focus: RCM-1

CAS No.: 339163-65-4

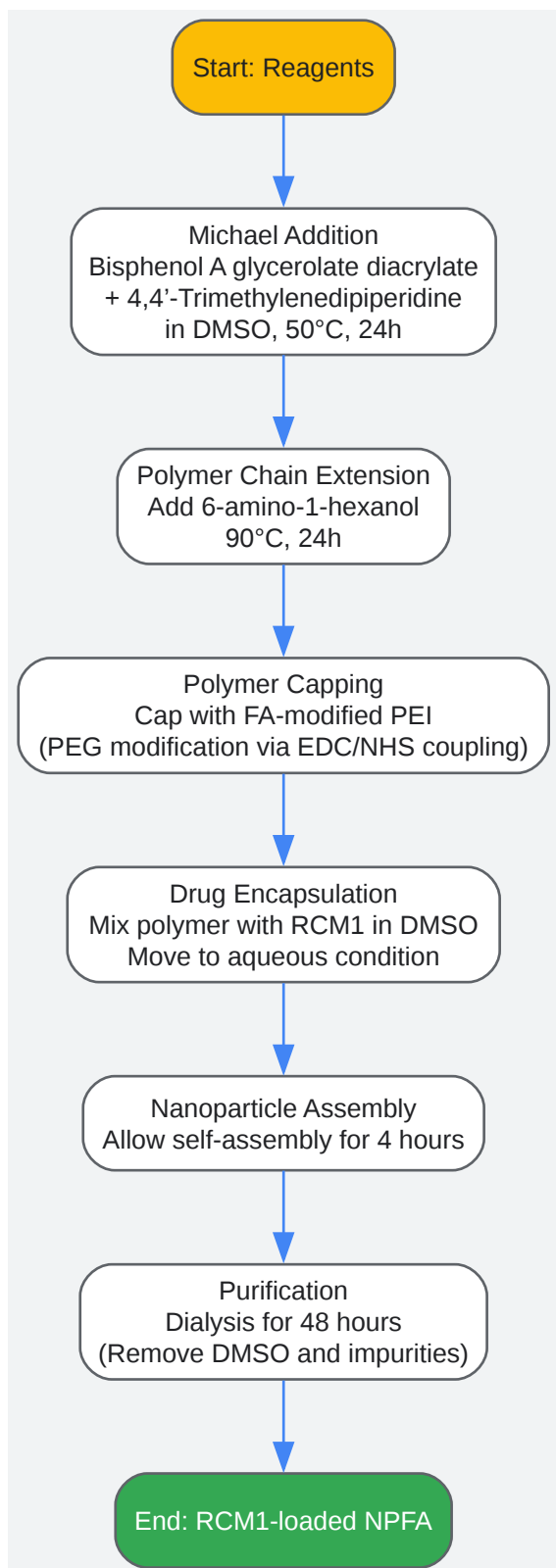
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Although protocols for developing **RCM-1** as an antibody are not applicable, the search revealed rich information on its mechanism and delivery, which may be valuable for your research. The experimental details from the identified study are summarized below.

Aspect	Description
Identity & Target	Small molecule inhibitor of FOXM1 transcription factor [1].
Primary Mechanism	Binds FOXM1, prompting its translocation from nucleus to cytoplasm for ubiquitination and proteasomal degradation [1].
Delivery System	Encapsulated in folate acid (FA)-conjugated, amphiphilic poly-beta amino ester (aPBAE) nanoparticles [1].
Key In Vivo Finding	Combination with low-dose Vincristine in mouse model reduced tumor volume, increased cell death, decreased proliferation with no toxicity per liver metabolic panels [1].

The nanoparticle delivery system for **RCM-1** was specifically engineered to address its hydrophobicity. The synthesis and encapsulation workflow is illustrated below.



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How to Proceed Further

Given that **RCM-1** itself is not an antibody, the following suggestions might be more aligned with your goal of creating application notes for researchers:

- **Verify the Compound of Interest:** Double-check the specific name "**RCM-1**" in your internal documents or with colleagues to ensure there is no confusion with another research compound.
- **Explore Adjacent Topics:** The search results contained extensive information on modern therapeutic antibody development. I can help you create detailed notes on:
 - **Bispecific Antibodies & ADCs:** Covering their design, clinical pipeline, and characterization techniques [2] [3].
 - **Immunogenicity Reduction:** Detailed protocols for humanization, deimmunization, and assessing immunogenicity risk [4] [5].
 - **Advanced Characterization Methods:** Such as the Multi-Attribute Method (MAM) for monitoring critical quality attributes [6] or biophysical stability testing [7].

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References

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development-methods]

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